

# Application of ALKBH5-IN-4 in m6A Sequencing (MeRIP-seq)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ALKBH5-IN-4

Cat. No.: B1623325

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

N6-methyladenosine (m6A) is the most abundant internal modification in eukaryotic messenger RNA (mRNA) and plays a critical role in various biological processes, including RNA stability, splicing, and translation.[1][2] The dynamic nature of m6A modification is regulated by a complex interplay of methyltransferases ("writers"), demethylases ("erasers"), and m6A-binding proteins ("readers").[1][2] ALKBH5 is a key m6A demethylase, an "eraser," that removes the methyl group from adenosine residues on RNA.[1][3] Dysregulation of ALKBH5 has been implicated in various diseases, including cancer, making it an attractive target for therapeutic intervention.[1][4]

**ALKBH5-IN-4** is a small molecule inhibitor of ALKBH5 with a reported in vitro IC50 of 0.84  $\mu$ M. [1] By inhibiting ALKBH5, **ALKBH5-IN-4** can be used as a tool to study the functional consequences of increased m6A methylation. Methylated RNA Immunoprecipitation Sequencing (MeRIP-seq) is a powerful technique used to map the transcriptome-wide distribution of m6A. This document provides detailed application notes and protocols for the use of **ALKBH5-IN-4** in conjunction with MeRIP-seq to investigate the role of ALKBH5 in m6A-mediated gene regulation.

## Data Presentation

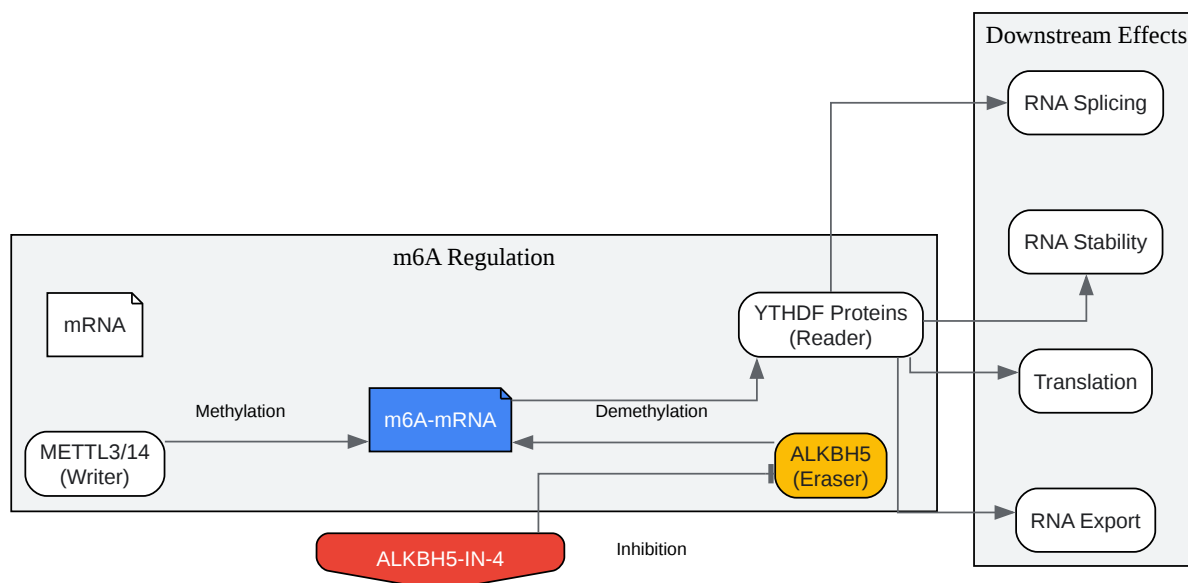
### ALKBH5-IN-4 Inhibitor Profile

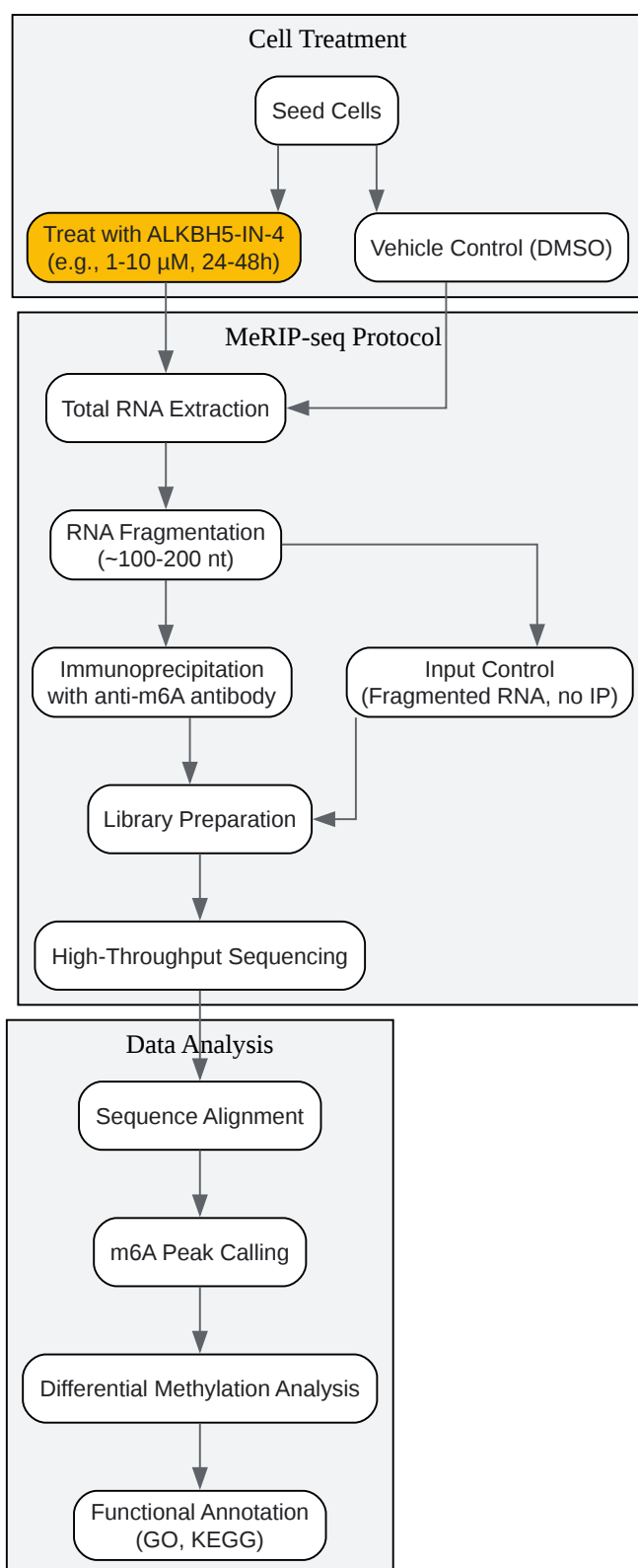
Parameter	Value	Reference
Target	ALKBH5 (N6-methyladenosine demethylase)	<a href="#">[1]</a>
IC50 (in vitro)	0.84 $\mu$ M	<a href="#">[1]</a>
Molecular Weight	226.24 g/mol	N/A
Formulation	Soluble in DMSO	<a href="#">[5]</a>

## Cellular Activity of ALKBH5-IN-4

Cell Line	Assay	IC50 / Effect	Incubation Time	Reference
CCRF-CEM (Leukemia)	Proliferation	1.38 $\mu$ M	48 hours	<a href="#">[1]</a>
HL-60 (Leukemia)	Proliferation	11.9 $\mu$ M	48 hours	<a href="#">[1]</a>
K562 (Leukemia)	Proliferation	16.5 $\mu$ M	48 hours	<a href="#">[1]</a>
Jurkat (Leukemia)	Proliferation	47.8 $\mu$ M	48 hours	<a href="#">[1]</a>
A-172 (Glioblastoma)	Proliferation	>50 $\mu$ M	48 hours	<a href="#">[1]</a>
HEK-293T	Proliferation	>50 $\mu$ M	48 hours	<a href="#">[1]</a>

## Signaling Pathway and Experimental Workflow





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The RNA demethylase ALKBH5 promotes the progression and angiogenesis of lung cancer by regulating the stability of the LncRNA PVT1 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. uniprot.org [uniprot.org]
- 4. M6A Demethylase ALKBH5 in Human Diseases: From Structure to Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 5. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application of ALKBH5-IN-4 in m6A Sequencing (MeRIP-seq)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1623325#application-of-alkbh5-in-4-in-m6a-sequencing-merip-seq]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)